

An In-Depth Technical Guide to 5-Bromo-2-chlorophenol

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Compound of Interest

Compound Name: 5-Bromo-2-chlorophenol

Cat. No.: B068879

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **5-Bromo-2-chlorophenol**, a halogenated aromatic compound with significant applications in synthetic chemistry. It serves as a crucial intermediate for the development of novel pharmaceutical and agrochemical agents. This guide details its chemical identity, physicochemical properties, a validated synthesis protocol with corresponding characterization data, and its potential role in drug discovery.

Chemical Identity and Properties

The formal IUPAC name for this compound is **5-Bromo-2-chlorophenol**.^{[1][2]} It is a disubstituted phenol featuring both a bromine and a chlorine atom on the benzene ring.

Table 1: Chemical Identifiers and Structural Information

Identifier	Value
IUPAC Name	5-bromo-2-chlorophenol[1]
CAS Number	183802-98-4[1][3][4]
Molecular Formula	C ₆ H ₄ BrClO[1][4][5]
Molecular Weight	207.45 g/mol [1][4][5]
Canonical SMILES	C1=CC(=C(C=C1Br)O)Cl[1]
InChI Key	UEVFFMZHGNYDKM-UHFFFAOYSA-N[1][5]
Synonyms	2-Chloro-5-bromophenol, 3-Bromo-6-chlorophenol[1]

Table 2: Physicochemical Properties

Property	Value	Source
Appearance	Colorless crystals / Light yellow powder	[3][6]
Melting Point	46-47 °C / 55-58 °C	[4][7]
Boiling Point	234.9 ± 20.0 °C at 760 mmHg	[3][4]
Density	1.8 ± 0.1 g/cm ³	[4]
Flash Point	95.9 ± 21.8 °C	[4]
LogP	3.13	[4]

Synthesis and Experimental Protocol

5-Bromo-2-chlorophenol can be synthesized with high yield via the demethylation of 5-bromo-2-chloroanisole using boron tribromide (BBr₃) as the demethylating agent.[3][8][9] This method is highly efficient and regioselective, cleaving the methyl-ether bond without affecting the halogen substituents on the aromatic ring.[9]

Objective: To synthesize **5-Bromo-2-chlorophenol** from 5-bromo-2-chloroanisole.

Materials:

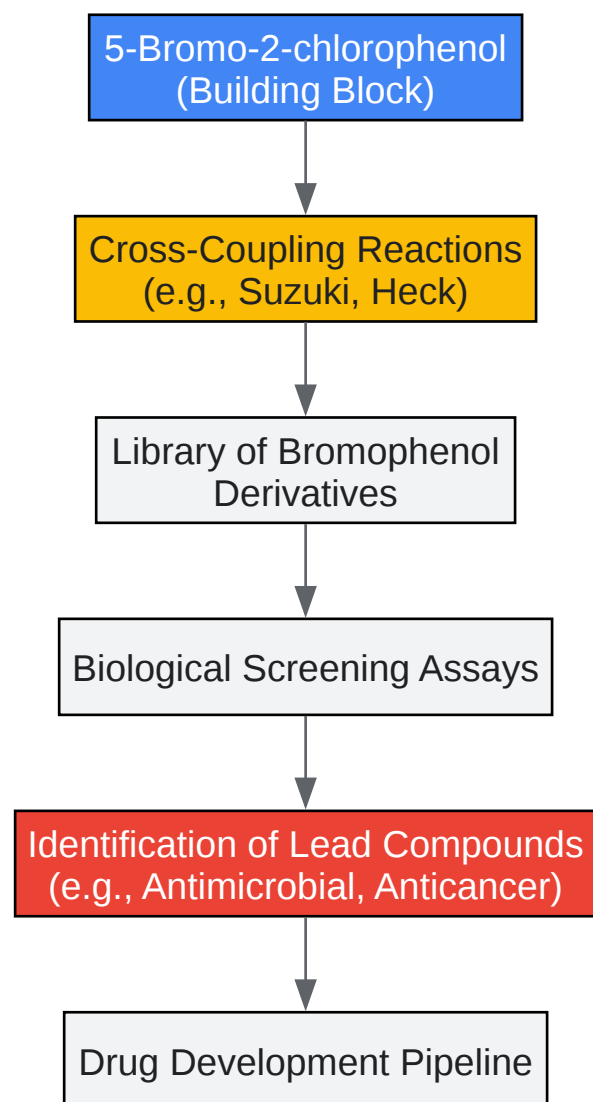
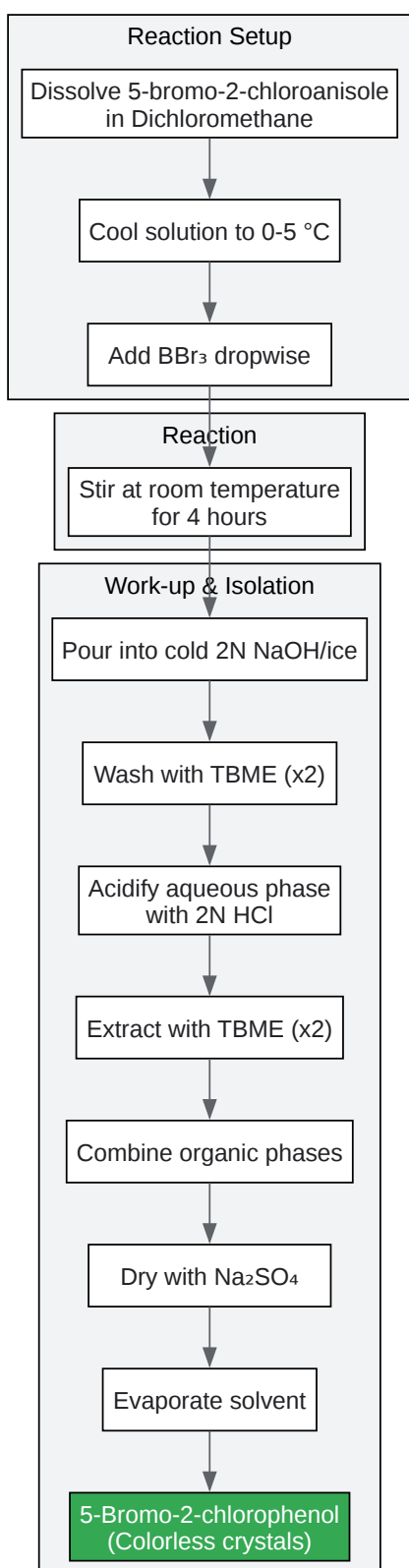
- 5-bromo-2-chloroanisole (18.26 g, 82.4 mmol)
- Boron tribromide (BBr_3) (8.2 mL, 84.9 mmol)
- Dichloromethane (DCM) (45 mL)
- 2N Sodium Hydroxide (NaOH) solution
- 2N Hydrochloric Acid (HCl)
- tert-Butyl methyl ether (TBME)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Ice

Procedure:

- A solution of 5-bromo-2-chloroanisole (18.26 g, 82.4 mmol) in dichloromethane (45 mL) is prepared in a round-bottom flask.
- The flask is cooled to 0-5 °C using an ice bath.
- Boron tribromide (8.2 mL, 84.9 mmol) is added dropwise to the solution under stirring.[\[3\]](#)[\[8\]](#)
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred continuously for 4 hours.[\[3\]](#)[\[8\]](#)
- Upon completion, the reaction mixture is carefully poured into a pre-cooled mixture of 2N NaOH and ice.
- The resulting mixture is washed twice with tert-butyl methyl ether (TBME).[\[3\]](#)[\[8\]](#)
- The aqueous phase is separated and acidified to a suitable pH using 2N HCl.
- The acidified aqueous phase is then extracted twice with TBME.[\[3\]](#)[\[8\]](#)

- All organic phases are combined and dried over anhydrous Na_2SO_4 .
- The solvent is evaporated under reduced pressure to yield the final product, **5-bromo-2-chlorophenol**, as colorless crystals.[\[3\]](#)[\[8\]](#)

Yield: 16.35 g (95%).[\[3\]](#)



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- To cite this document: BenchChem. [An In-Depth Technical Guide to 5-Bromo-2-chlorophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b068879#iupac-name-for-5-bromo-2-chlorophenol]

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